BBO-10203 solubility and preparation for experiments

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Compound of Interest

Compound Name:	*BBO-10203*
Cat. No.:	*B15541566*

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Application Notes and Protocols for BBO-10203

For Researchers, Scientists, and Drug Development Professionals

Introduction

BBO-10203 is a pioneering, orally bioavailable small molecule inhibitor that selectively targets the interaction between RAS proteins and phosphoinositide 3-kinase alpha (PI3Kα).[1][2][3] Unlike conventional PI3Kα inhibitors that target the kinase domain and can lead to hyperglycemia, **BBO-10203** covalently binds to cysteine 242 within the RAS-binding domain (RBD) of PI3Kα's p110α subunit.[2][4] This unique mechanism of action specifically blocks RAS-mediated activation of PI3Kα, inhibiting downstream signaling through AKT, thereby suppressing tumor growth without significantly impacting insulin-regulated glucose metabolism. Preclinical studies have demonstrated its potent anti-tumor activity across a range of cancer models, including those with KRAS or PIK3CA mutations and HER2 amplification. **BBO-10203** is currently being evaluated in Phase 1 clinical trials for advanced solid tumors.

Data Presentation

Solubility and Physicochemical Properties

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Property	Value	Source
Molecular Formula	$C_{34}H_{30}F_2N_6O_3S$	
Molecular Weight	640.70 g/mol	
CAS Number	2971769-60-3	
Appearance	Solid	
Solubility in DMSO	100 mg/mL (156.08 mM) (ultrasonication recommended) 80 mg/mL (124.86 mM) (sonication is recommended)	
Storage (Powder)	-20°C for 3 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	

In Vitro Efficacy

Assay	Cell Line	IC_{50}	Source
pAKT Inhibition	BT-474 (HER2-amplified)	< 0.1 pM	
pAKT Inhibition	HER2-amplified cell lines	< 10 nM	
pAKT Inhibition	BT-474 / KYSE-410	~5 nM	
KRAS-G12D:PI3Kα Interaction	HEK293T	6 nM	
RAS:PI3Kα Interaction	-	3 nM	
RAS-PI3Kα Disruption	-	5 nM	

Signaling Pathway and Experimental Workflow

BBO-10203 Mechanism of Action

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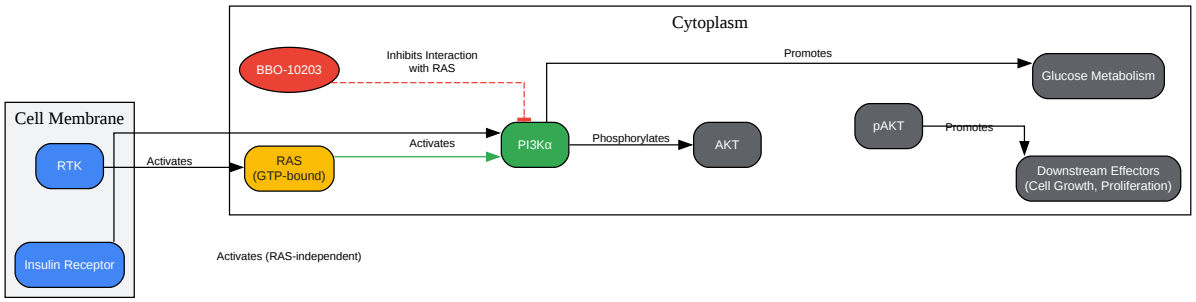

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Caption: Mechanism of **BBO-10203** action on the RAS-PI3Kα signaling pathway.

General Experimental Workflow for In Vitro Studies

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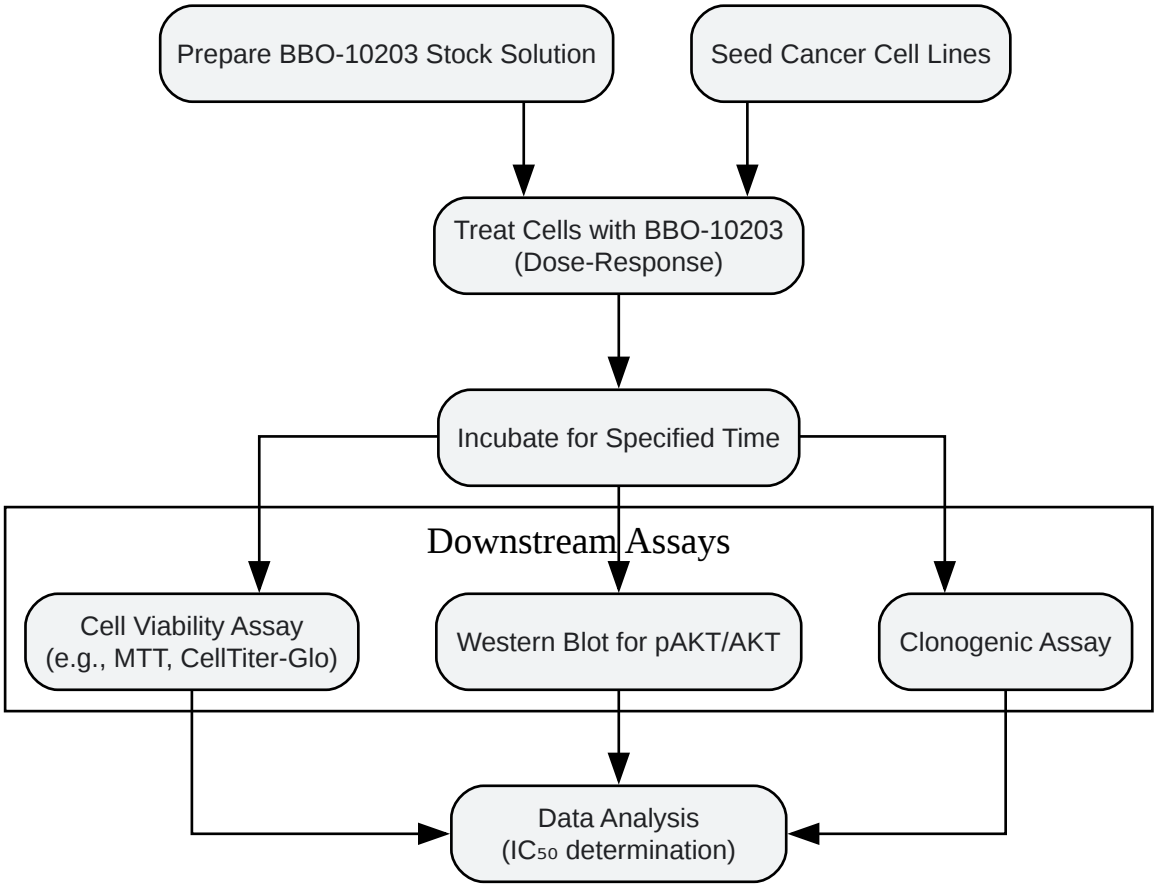

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Caption: A generalized workflow for in vitro evaluation of **BBO-10203**.

Experimental Protocols

Preparation of **BBO-10203** Stock and Working Solutions

Materials:

- **BBO-10203** powder
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes
- Sterile cell culture medium (e.g., DMEM, RPMI-1640) supplemented as required for the cell line

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- Vortex mixer
- Ultrasonic bath

Protocol for 10 mM Stock Solution:

- Equilibrate **BBO-10203** powder to room temperature before opening.
- Aseptically weigh the required amount of **BBO-10203** powder. For example, to prepare 1 mL of a 10 mM stock solution, use 0.6407 mg of **BBO-10203** (Molecular Weight: 640.70 g/mol).
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If necessary, use an ultrasonic bath for short intervals until the compound is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -80°C for up to 6 months.

Protocol for Preparing Working Solutions:

- Thaw a single aliquot of the 10 mM **BBO-10203** stock solution at room temperature.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment (e.g., for a dose-response curve).
- Ensure the final concentration of DMSO in the cell culture medium is consistent across all treatment groups (including vehicle control) and is typically ≤ 0.1% to minimize solvent toxicity.
- Use the freshly prepared working solutions immediately for treating cells.

Cell Viability Assay (e.g., MTT or CellTiter-Glo®)

Materials:

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- Cancer cell lines of interest (e.g., BT-474, KYSE-410)
- 96-well clear or opaque-walled microplates
- Complete cell culture medium
- **BBO-10203** working solutions
- MTT reagent or CellTiter-Glo® Luminescent Cell Viability Assay kit
- Plate reader (spectrophotometer or luminometer)

Protocol:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight in a 37°C, 5% CO_2 incubator.
- The following day, remove the medium and replace it with fresh medium containing various concentrations of **BBO-10203** or vehicle control (e.g., 0.1% DMSO).
- Incubate the plates for a specified period (e.g., 72 hours).
- Following incubation, perform the viability assay according to the manufacturer's instructions (e.g., add MTT reagent and incubate, then solubilize formazan crystals, or add CellTiter-Glo® reagent and measure luminescence).
- Read the absorbance or luminescence using a plate reader.
- Normalize the data to the vehicle-treated control wells and plot the dose-response curve to determine the IC_{50} value.

Western Blotting for pAKT Inhibition

Materials:

- Cancer cell lines
- 6-well or 10 cm culture dishes

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- **BBO-10203** working solutions
- RIPA buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA or non-fat milk in TBST)
- Primary antibodies (e.g., anti-pAKT (Ser473), anti-total AKT, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

Protocol:

- Seed cells in larger format dishes and grow to 70-80% confluency.
- Treat the cells with different concentrations of **BBO-10203** for a short duration (e.g., 4 hours).
- After treatment, wash the cells with ice-cold PBS and lyse them with ice-cold RIPA buffer.
- Clarify the lysates by centrifugation and determine the protein concentration using a BCA assay.
- Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.

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- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using an ECL substrate and an imaging system.
- Quantify the band intensities and normalize the pAKT signal to total AKT and a loading control like GAPDH.

Clonogenic Survival Assay

Materials:

- Cancer cell lines
- 6-well or 24-well plates
- Complete cell culture medium
- **BBO-10203** working solutions
- Crystal violet staining solution

Protocol:

- Seed a low number of cells (e.g., 500-1000 cells per well) in 6-well or 24-well plates and allow them to adhere overnight.
- Treat the cells with a range of **BBO-10203** concentrations.
- Incubate the plates for an extended period (e.g., 10-14 days), allowing colonies to form. Replace the medium with fresh medium containing the respective treatments every 2-3 days.
- After the incubation period, wash the colonies with PBS, fix them with methanol, and stain with crystal violet solution.
- Wash away the excess stain, allow the plates to dry, and then count the number of colonies (typically defined as >50 cells).

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- Calculate the plating efficiency and survival fraction for each treatment group relative to the vehicle control.

Conclusion

BBO-10203 represents a promising therapeutic agent with a novel mechanism of action that selectively inhibits the oncogenic RAS-PI3Kα signaling axis. These application notes and protocols provide a foundational guide for researchers to handle, prepare, and evaluate the in vitro effects of **BBO-10203**. Adherence to these guidelines will facilitate reproducible and reliable experimental outcomes in the investigation of this compound's therapeutic potential.

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